

Comparative Overview: Olorofim vs. Amphotericin B

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Compound Focus: Olorofim

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Feature	Olorofim	Amphotericin B
Drug Class	Orotomide (first-in-class) [1]	Polyene [2]
Mechanism of Action	Inhibits fungal dihydroorotate dehydrogenase (DHODH), blocking pyrimidine biosynthesis [1]	Binds to ergosterol, forming pores and disrupting fungal cell membrane integrity [2]
Spectrum of Activity (Molds)	Broad range of filamentous and dimorphic fungi, including <i>Aspergillus</i> spp., <i>Scedosporium</i> spp., <i>Lomentospora prolificans</i> , and <i>Fusarium</i> spp. Inactive against Mucorales [1].	Active against <i>Aspergillus</i> and <i>Mucor</i> species [2].
Key Combination Finding	Unidirectional antagonism observed with mold-active azoles; olorofim MICs increased but remained within wild-type distributions [3].	Its activity was antagonized by olorofim in a single strain of <i>A. niger</i> [3].
Clinical Relevance	Effective in patients with few/no other options; 50.7% treatment success in a Phase 2b trial for invasive fungal diseases [1].	A cornerstone therapy, but use is limited by significant renal toxicity [3].

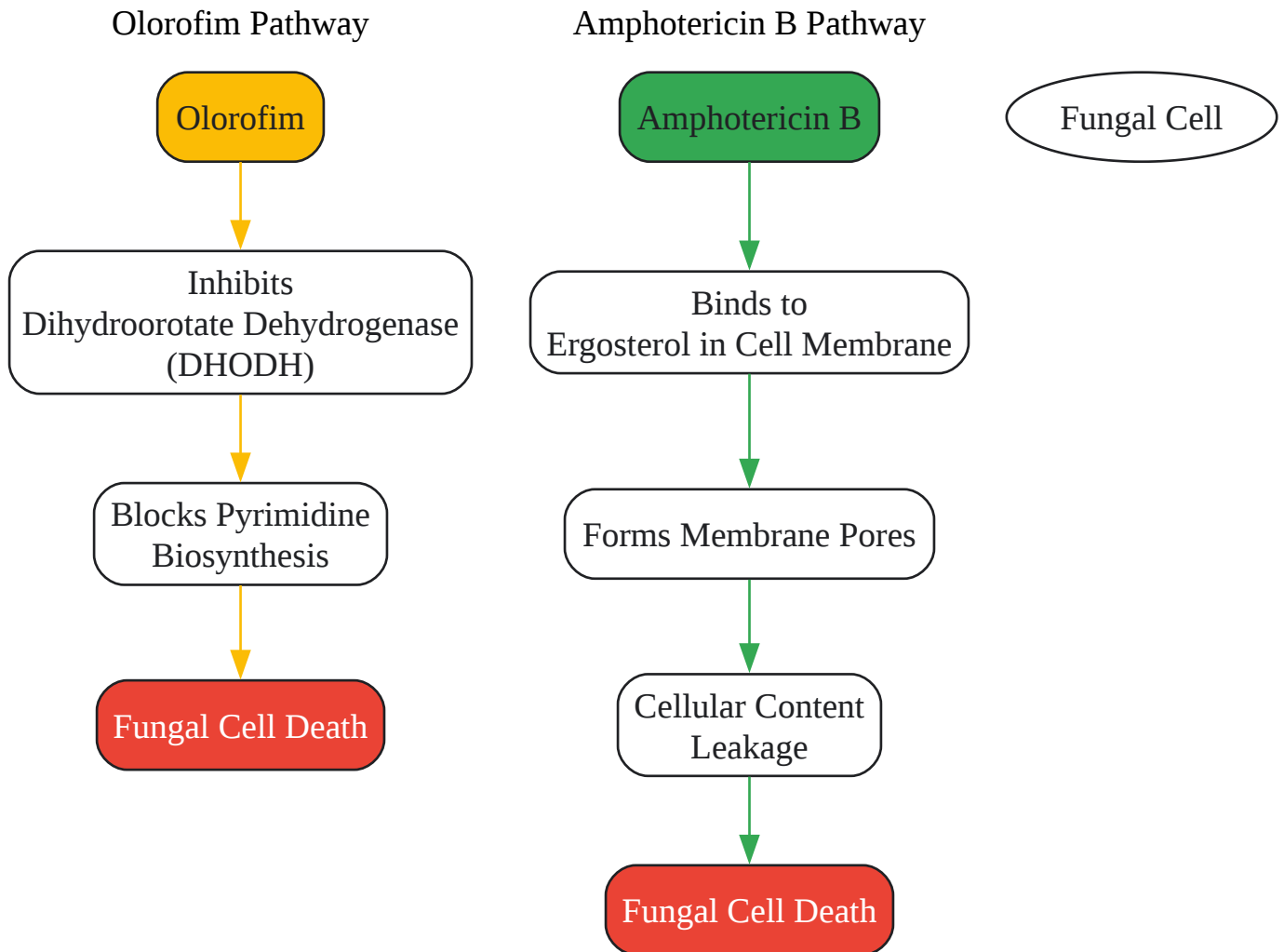
Details of the In Vitro Combination Study

The available data comes from a 2025 study that investigated the *in vitro* interactions of **Olorofim** with various antifungals, including Amphotericin B [3].

- **Methodology:** The study used the standardized **EUCAST broth microdilution method**, modified for a **checkerboard assay**, to test the combinations. The panel included various *Aspergillus* species (e.g., *A. fumigatus*, *A. niger*) and some *Candida* species [3].
- **Key Result on Interaction:** The study concluded that the interaction between **Olorofim** and Amphotericin B was one of **antagonism** in the single *Aspergillus niger* strain tested. This means the combined effect was worse than the effect of either drug alone [3].
- **MIC Data Presentation:** The search results do not provide the raw MIC values for either drug when tested alone against a common panel of molds. The focus of the found study was on the interaction effects in combination.

Mechanisms of Action & Resistance

The following diagram illustrates the distinct cellular targets of **Olorofim** and Amphotericin B, which explains their different spectra of activity.



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Interpretation Guide for Researchers

When interpreting the combination study data, please note:

- **Unidirectional Antagonism:** The observed antagonism between **Olorofim** and azoles was **unidirectional**; the azole MICs were unaffected, while the **Olorofim** MICs increased [3]. A similar dynamic may occur with Amphotericin B.
- **Clinical vs. *In Vitro* Findings:** The *in vitro* antagonism with azoles did not necessarily translate to negative clinical outcomes, as patients receiving **Olorofim**-azole combinations had similar success rates to those on monotherapy in a Phase II trial [3]. The clinical significance of the **Olorofim**-Amphotericin B antagonism is not yet known.

- **Susceptibility Testing Methods:** Be aware that susceptibility testing methods can impact MIC results. For instance, a 2025 study noted that the **MIC Test Strip (MTS) method** for Amphotericin B showed poor correlation with the reference **broth microdilution (BMD) method** for *Aspergillus* species [4]. Always consider the methodology when comparing data.

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References

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